Application Note: Spectroscopic Characterization of 4-(Oxazol-4-yl)aniline

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Compound of Interest

Compound Name:	*4-(Oxazol-4-yl)aniline*
CAS No.:	*568556-31-0*
Cat. No.:	*B7968930*

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Abstract & Introduction

4-(Oxazol-4-yl)aniline (MW: 160.17 g/mol) is a critical heterocyclic building block in the synthesis of bioactive small molecules, particularly tyrosine kinase inhibitors and antimicrobial agents. Its structure comprises a primary aniline moiety linked at the para-position to a 1,3-oxazole ring.

Precise characterization of this intermediate is essential to ensure the integrity of downstream medicinal chemistry campaigns. This application note details the structural validation of **4-(Oxazol-4-yl)aniline** using FTIR and Mass Spectrometry, focusing on the diagnostic signatures of the oxazole-aniline linkage.

Structural Analysis[1][2][3][4]

- Moiety A (Aniline): Provides basicity and characteristic N-H vibrational modes.
- Moiety B (Oxazole): A 5-membered heterocyclic ring containing oxygen and nitrogen; provides unique C=N and C-O-C spectral fingerprints.

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- Linkage:Para-substitution on the benzene ring, distinct in the fingerprint region of the IR spectrum.

Integrated Characterization Workflow

The following workflow illustrates the logical progression from crude synthesis to validated material.

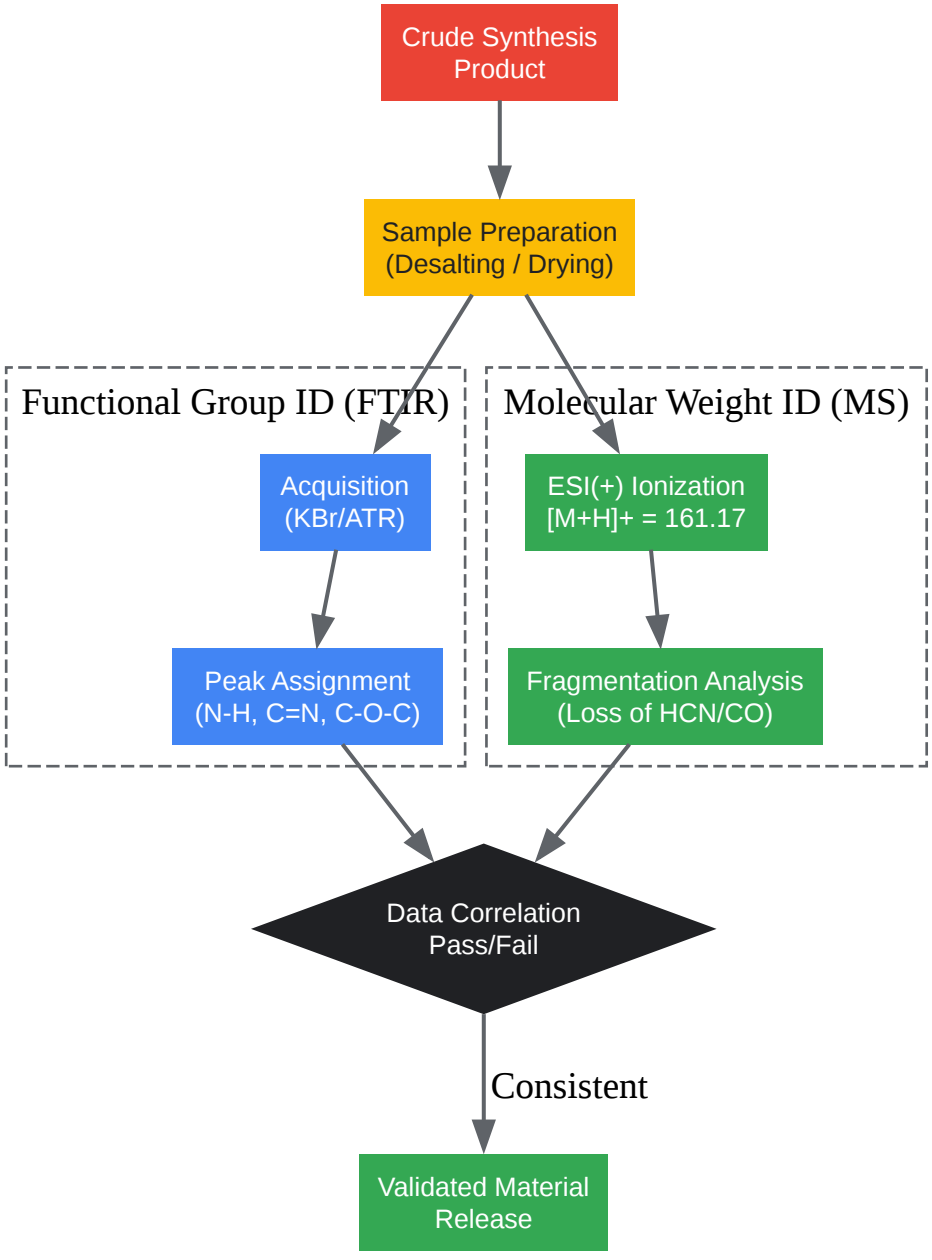

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Figure 1: Analytical workflow for the structural validation of **4-(Oxazol-4-yl)aniline**.

Fourier Transform Infrared Spectroscopy (FTIR)[2][3][5]

Principle

FTIR is utilized to confirm the presence of the primary amine and the intact oxazole ring while ruling out common impurities (e.g., unreacted nitro precursors or oxidized byproducts).

Experimental Protocol

- Instrument: FTIR Spectrometer (e.g., Agilent Cary 630 or Thermo Nicolet iS50).
- Method: KBr Pellet (Preferred for resolution) or Diamond ATR.
- Parameters:
  - Range: 4000 – 400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Scans: 32 (Sample) / 32 (Background)

Step-by-Step Procedure (KBr Method):

- Background: Collect a background spectrum of the empty sample holder/ambient air.
- Preparation: Grind approximately 1–2 mg of dry **4-(Oxazol-4-yl)aniline** with 100 mg of spectroscopic-grade KBr powder in an agate mortar until a fine, uniform powder is achieved.
- Pelletizing: Press the mixture at 8–10 tons of pressure for 2 minutes to form a transparent pellet.
- Acquisition: Insert the pellet into the holder and acquire the spectrum.
- Processing: Apply baseline correction and atmospheric suppression (CO_2/H_2O) if necessary.

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Data Interpretation & Expected Peaks

The spectrum should display a combination of aniline and oxazole characteristics.

Functional Group	Frequency (cm^{-1})	Vibration Mode	Diagnostic Note
Primary Amine ($-NH_2$)	3400 – 3200	N-H Stretch	Doublet (Asymmetric & Symmetric). Diagnostic of aniline.
Aromatic C-H	3100 – 3000	C-H Stretch	Weak intensity, typical of arenes.
Oxazole Ring	3150 – 3100	C-H Stretch (C2/C5)	Often a distinct, sharper peak above 3100 cm^{-1}.
Imine / Arene	1620 – 1590	C=N / C=C Stretch	Strong band. Overlap of oxazole C=N and benzene C=C.
Amine Bend	1650 – 1580	N-H Scissoring	Often obscured by the C=N/C=C region.
C-N Stretch	1300 – 1250	C_aromatic - N	Strong intensity, confirms amine attachment to ring.
Oxazole Ether	1120 – 1090	C-O-C Stretch	Characteristic "breathing" mode of the oxazole ring.
Para-Substitution	850 – 800	C-H Out-of-Plane Bend	Strong single band indicating para-disubstituted benzene.

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> *Critical Check: The absence of strong bands at 1530 cm^{-1} and 1350 cm^{-1} (NO_2 stretches) confirms the complete reduction of any nitro-precursors.*

Mass Spectrometry (ESI-MS)[6][7]

Principle

Electrospray Ionization (ESI) in positive mode is the gold standard for this compound due to the basic nitrogen atoms in both the aniline and oxazole rings, which readily protonate.

Experimental Protocol

- Instrument: LC-MS (Single Quadrupole or Q-TOF).
- Ion Source: Electrospray Ionization (ESI).
- Polarity: Positive (+).[1]
- Mobile Phase:
  - Solvent A: Water + 0.1% Formic Acid.
  - Solvent B: Methanol or Acetonitrile + 0.1% Formic Acid.[2]
  - Note: Formic acid is crucial to ensure protonation (

).
- Sample Prep: Dissolve 1 mg of sample in 1 mL MeOH. Dilute 1:100 with Mobile Phase A/B (50:50) before injection.

Fragmentation Logic

The molecular ion is expected at m/z 161.17 (

). Under Collision-Induced Dissociation (CID), the oxazole ring typically undergoes cleavage.

Fragmentation Pathway:

- Parent Ion:
- Loss of Ammonia (

  ):

  (Characteristic of primary anilines).
- Loss of HCN: Common in oxazoles and anilines.

  .
- Loss of CO: Cleavage of the oxazole ether linkage.

  .
- Retro-Cycloaddition: Oxazoles can undergo ring opening, often losing fragments like

  or nitrile species.

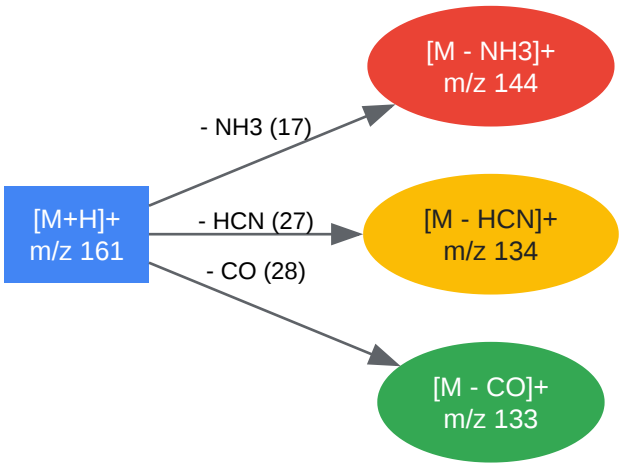

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Figure 2: Predicted ESI-MS fragmentation pathways for **4-(Oxazol-4-yl)aniline**.

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References

- NIST Chemistry WebBook.Aniline and Oxazole Spectral Data. National Institute of Standards and Technology.[3][4] Available at: [Link]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- MDPI.Synthesis, Characterization, and Biological Evaluation of Novel Oxazole Derivatives. (For comparative oxazole spectral data). Available at: [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Welcome to the NIST WebBook [webbook.nist.gov]
- 4. Oxazole [webbook.nist.gov]
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